

Comparative analysis of Sodium Propionate-d3 from different commercial vendors

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Compound of Interest

Compound Name: Sodium Propionate-d3

Cat. No.: B12302160

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Comparative Analysis of Sodium Propionate-d3 from Commercial Vendors

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparative analysis of **Sodium Propionate-d3** from three leading commercial vendors: Vendor A, Vendor B, and Vendor C. The analysis is based on key quality attributes critical for research and development applications, including isotopic enrichment, chemical purity, and trace metal content. Detailed experimental protocols and supporting data are provided to assist researchers in making informed decisions for their specific needs.

Quantitative Data Summary

The following table summarizes the key quality parameters for **Sodium Propionate-d3** from the three vendors. The data presented is a hypothetical representation to illustrate the comparative analysis.

Parameter	Vendor A	Vendor B	Vendor C	Method
Isotopic Enrichment (Atom % D)	99.5%	98.8%	99.2%	¹ H NMR Spectroscopy
Chemical Purity (by GC-MS)	99.8%	99.5%	99.7%	Gas Chromatography -Mass Spectrometry
Residual Solvents (ppm)	<50	<100	<75	Headspace GC-MS
Heavy Metals (as Pb, ppm)	<5	<10	<5	Inductively Coupled Plasma-Mass Spectrometry (ICP-MS)
Appearance	White Crystalline Powder	White Crystalline Powder	White Crystalline Powder	Visual Inspection

Experimental Protocols

Detailed methodologies for the key experiments are provided below.

2.1. Determination of Isotopic Enrichment by ¹H NMR Spectroscopy

- Objective: To determine the deuterium incorporation at the propionate-d₃ methyl group.
- Instrumentation: 500 MHz NMR Spectrometer.
- Sample Preparation: 10 mg of **Sodium Propionate-d₃** was dissolved in 0.7 mL of D₂O containing a known concentration of an internal standard (e.g., maleic acid).
- Data Acquisition: A standard ¹H NMR spectrum was acquired with a sufficient number of scans to achieve a high signal-to-noise ratio.

- **Data Analysis:** The integral of the residual proton signal from the $-CD_2H$ group was compared to the integral of the internal standard. The isotopic enrichment is calculated based on the relative intensities of the signals.

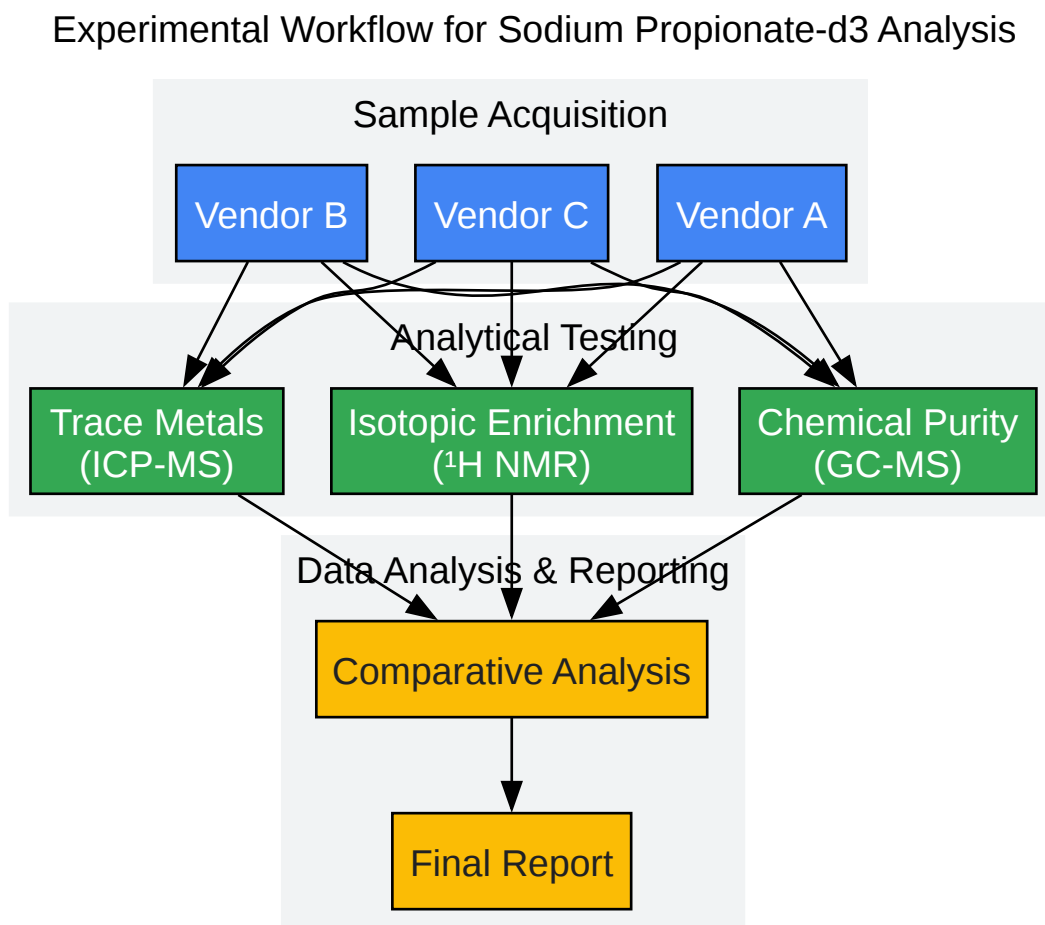
2.2. Determination of Chemical Purity by Gas Chromatography-Mass Spectrometry (GC-MS)

- **Objective:** To identify and quantify any volatile organic impurities.
- **Instrumentation:** Gas chromatograph coupled to a mass spectrometer.
- **Sample Preparation:** A 1 mg/mL solution of **Sodium Propionate-d3** was prepared in methanol. The solution was then derivatized using a suitable agent (e.g., BSTFA) to increase volatility.
- **GC Conditions:**
 - **Column:** DB-5ms, 30 m x 0.25 mm, 0.25 μ m film thickness.
 - **Inlet Temperature:** 250°C.
 - **Oven Program:** Initial temperature of 60°C, hold for 2 min, ramp to 280°C at 10°C/min, hold for 5 min.
- **MS Conditions:**
 - **Ionization Mode:** Electron Ionization (EI) at 70 eV.
 - **Scan Range:** 30-500 m/z.
- **Data Analysis:** The peak area of the derivatized **Sodium Propionate-d3** is compared to the total area of all peaks in the chromatogram to determine the chemical purity. Impurities are identified by their mass spectra.

Visualizations

3.1. Experimental Workflow

The following diagram illustrates the workflow for the comparative analysis of **Sodium Propionate-d3**.



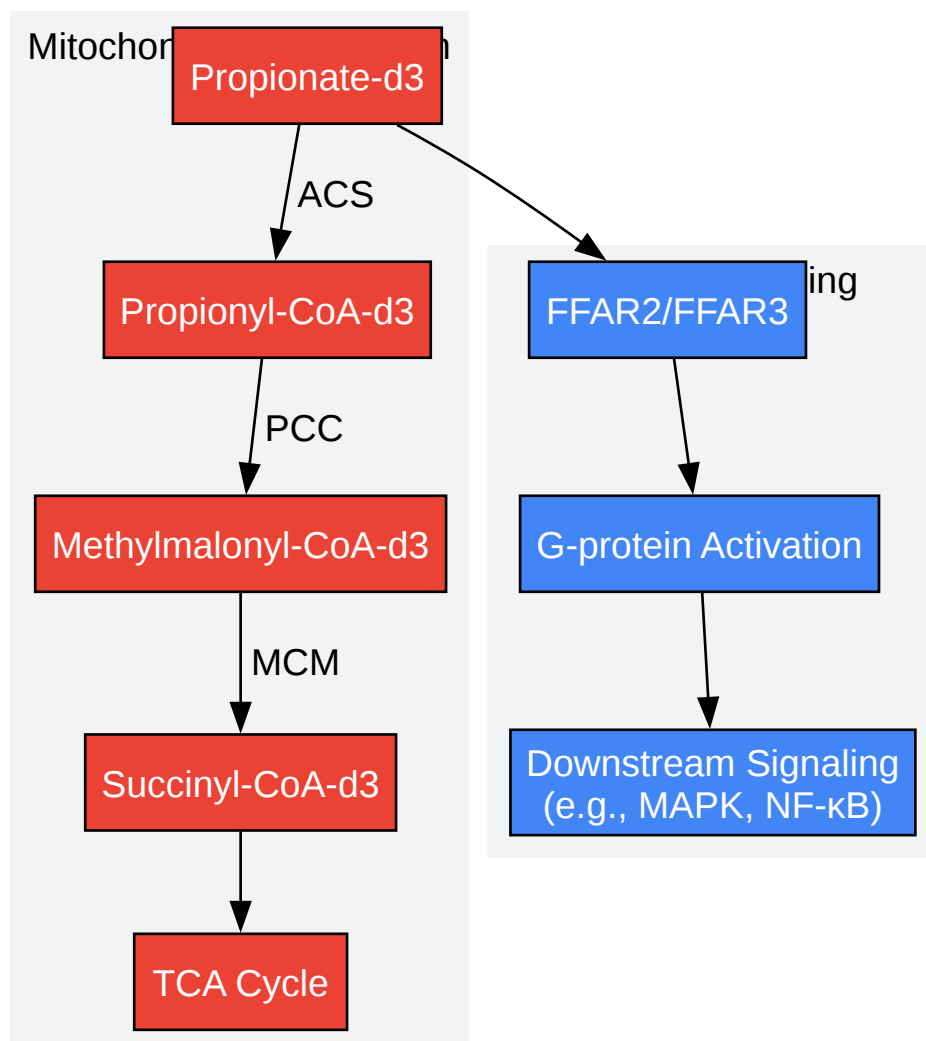
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*Experimental workflow for **Sodium Propionate-d3** analysis.*

3.2. Propionate Metabolism and Signaling

Sodium Propionate-d3 can be used as a tracer to study metabolic pathways. Propionate is a short-chain fatty acid that plays a role in both cellular metabolism and signaling. The diagram below outlines the primary metabolic fate of propionate and its action on G-protein coupled receptors.

Propionate Metabolism and Signaling Pathway



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Propionate metabolism and signaling pathways.

Disclaimer: The data presented in this guide is for illustrative purposes only and does not represent actual analytical results from the mentioned vendors. Researchers should always refer to the Certificate of Analysis provided by the vendor for specific lot information.

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